

Technical Hazard Assessment: Benzylhexyldimethylammonium Chloride[1][2][3]

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Benzylhexyldimethylammonium
chloride*

CAS No.: 22559-57-5

Cat. No.: B1630004

[Get Quote](#)

Executive Hazard Summary

Compound Identity: **Benzylhexyldimethylammonium chloride** CAS Number: 22559-57-5

Chemical Class: Quaternary Ammonium Compound (QAC); Cationic Surfactant Signal

Word:DANGER[1][2]

This guide provides a mechanistic analysis of the hazards associated with **Benzylhexyldimethylammonium chloride** (BHDMAC).[1][2] Unlike standard Benzalkonium chloride (which typically contains C12–C16 alkyl chains), BHDMAC possesses a shorter C6 (hexyl) alkyl chain.[1][2] While this structural difference alters its critical micelle concentration (CMC) and lipophilicity, it retains the core hazardous properties of the QAC class: corrosivity to tissue and acute toxicity to aquatic systems.[1]

GHS Classification Overview

Hazard Class	Category	Hazard Statement	Code
Skin Corrosion/Irritation	1B	Causes severe skin burns and eye damage.[1][2][3]	H314
Acute Toxicity (Oral)	4	Harmful if swallowed.[1][2][3][4][5][6]	H302
Acute Toxicity (Dermal)	4	Harmful in contact with skin.[1][2][3][5][6]	H312
Aquatic Toxicity (Acute)	1	Very toxic to aquatic life.[1][2][3][5]	H400

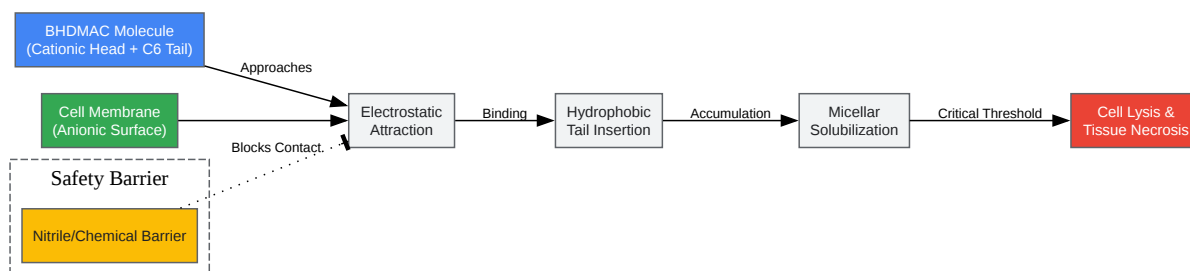
Molecular Mechanism of Toxicity

To understand the safety protocols, one must understand the interaction between BHDMAC and biological membranes.[1] The toxicity is not merely chemical burning; it is a physical disruption of cellular integrity.[1]

The Membrane Lysis Pathway

BHDMAC acts as a cationic surfactant.[1][2] Its positive charge (quaternary nitrogen) is attracted to the negatively charged phosphate head groups of phospholipid bilayers in cell membranes.[1][2]

- Adsorption: The cationic head group binds electrostatically to the cell membrane.[1]
- Intercalation: The hexyl (C6) hydrophobic tail inserts into the lipid bilayer.[1][2] Note: While C6 chains are less lipophilic than C12 chains, high concentrations still force integration.[1]
- Destabilization: The accumulation of surfactant monomers disrupts the packing order of the membrane.[1]
- Lysis: The membrane loses selective permeability, leading to leakage of cytosolic contents and cell death.[1][7]



[Click to download full resolution via product page](#)

Figure 1: Mechanistic pathway of QAC-induced cytotoxicity and the interruption provided by physical barriers.[1][2]

Detailed Toxicological Profile

Acute Health Effects[1][2][3][4][9]

- **Dermal (Skin) Corrosion:** As a Category 1B corrosive, BHDMAC can cause irreversible damage to the skin (necrosis) upon exposure times ranging from 3 minutes to 1 hour.[1][2] The damage may not be immediately painful, leading to delayed treatment and deeper burns.[1]
- **Ocular (Eye) Damage:** Direct contact with the cornea can cause protein denaturation and corneal opacification.[1][2] Permanent blindness is a credible risk without immediate irrigation.[1][2]
- **Systemic Toxicity (Oral/Dermal):** Unlike simple acids, QACs can be absorbed systemically.[1][2] High doses may lead to neuromuscular paralysis (curare-like effect) due to the quaternary nitrogen interfering with cholinergic transmission.[1][2]

Environmental Toxicity

BHDMAC is classified as Aquatic Acute 1.[1][2][3]

- Mechanism: It binds avidly to the gills of fish and the membranes of aquatic invertebrates, causing asphyxiation and ionoregulatory failure.
- Fate: Being cationic, it adsorbs strongly to suspended solids and sediment (sludge), which reduces its bioavailability over time but creates local hotspots of contamination in sediment.
[1]

Risk Management & Experimental Protocols

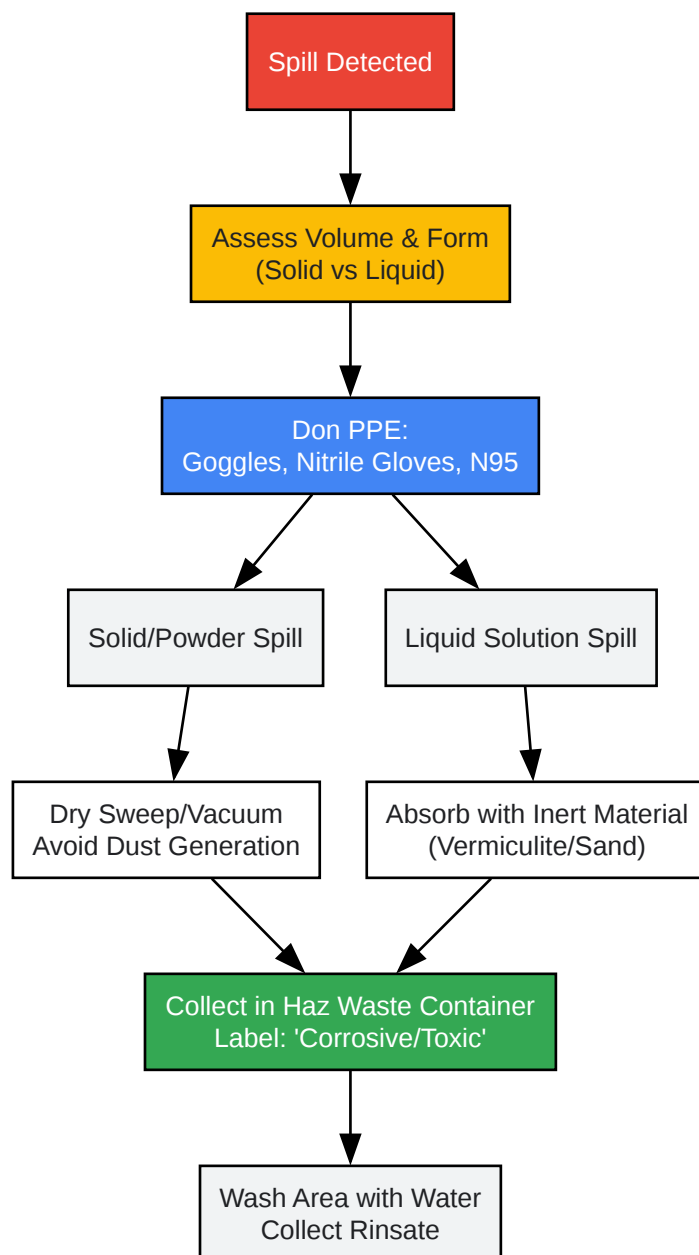
Personal Protective Equipment (PPE) Selection

The selection of PPE must be based on permeation resistance to cationic surfactants.[1][2]

PPE Component	Material Recommendation	Rationale
Gloves	Nitrile (min 0.11 mm) or Neoprene	Latex is permeable to some surfactants and degrades.[1][2] Nitrile offers superior chemical resistance to QACs.[1][2]
Eye Protection	Tightly Fitting Goggles	Safety glasses are insufficient. [1][2] Vapors or splashes can bypass side shields.[1][2] A face shield is required for handling volumes >100 mL.[1][2]
Respiratory	P2 / N95 Respirator	Required if handling powder or generating aerosols.[1][2] QAC dust is highly irritating to the upper respiratory tract.[1][2]
Body	Lab Coat (Buttoned)	Impervious apron recommended for transferring stock solutions.[1][2]

Spill Response Protocol

Self-Validating Logic: The protocol prioritizes containment to prevent aquatic release, followed by neutralization of the cationic charge.[1][2]



[Click to download full resolution via product page](#)

Figure 2: Decision logic for BHDMAC spill management.

Step-by-Step Methodology:

- Evacuate & Ventilate: If dust is present, clear the immediate area.[1][2][3]

- PPE Donning: Put on nitrile gloves, goggles, and a respirator before entering the spill zone.
[1]
- Containment:
 - Solids: Cover with a plastic sheet to prevent dust dispersal.[1][2] Carefully scoop into a waste container.
 - Liquids: Dike the spill with vermiculite or sand.[1][2] Do not use combustible materials like sawdust.[1][2]
- Decontamination: Wipe the surface with a dilute anionic detergent (e.g., soapy water).[1][2] The anionic surfactant will complex with the cationic BHDMAc, neutralizing its surfactant properties.[1]
- Disposal: All waste must be tagged as "Hazardous Waste - Toxic/Corrosive" and disposed of via EHS channels.[1][2] Do not flush down the drain.

Emergency Medical Management

Disclaimer: This section is for information purposes for researchers and does not constitute medical advice. Always consult a physician.

- Skin Contact: Immediate flushing is critical.[1][2] Rinse with water for at least 15 minutes.[1][2][8] Remove contaminated clothing under the shower to prevent dragging chemicals across the face.[1]
- Eye Contact: Irrigate immediately for 15–30 minutes.[1][2] Time is the single most critical factor in preventing blindness.[1]
- Ingestion: Do NOT induce vomiting. Vomiting forces the corrosive substance back up the esophagus, doubling the chemical burn damage.[1] Rinse mouth with water if the person is conscious.[1][2]

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 23274630, **Benzylhexyldimethylammonium chloride**. [1][2] Retrieved from [\[Link\]](#)[1][2]

- European Chemicals Agency (ECHA).C&L Inventory: **Benzylhexyldimethylammonium chloride**.^{[1][2]} Retrieved from [\[Link\]](#)^{[1][2]}
- Gilbert, P., & Moore, L. E. (2005).Cationic antiseptics: diversity of action under a common epithet.^{[1][2]} Journal of Applied Microbiology.^{[1][2]} (Mechanistic grounding for QAC membrane disruption).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. cpachem.com](https://cpachem.com) [cpachem.com]
- [2. Benzylhexyldimethylammonium chloride | C15H26ClN | CID 23274630 - PubChem](https://pubchem.ncbi.nlm.nih.gov/compound/Benzylhexyldimethylammonium%20chloride) [pubchem.ncbi.nlm.nih.gov]
- [3. cdhfinechemical.com](https://cdhfinechemical.com) [cdhfinechemical.com]
- [4. sigmaaldrich.com](https://sigmaaldrich.com) [sigmaaldrich.com]
- [5. datasheets.scbt.com](https://datasheets.scbt.com) [datasheets.scbt.com]
- [6. chemos.de](https://chemos.de) [chemos.de]
- [7. The Impact of Quaternary Ammonium Compounds \(QACs\) on Wastewater Biomass and the Role of Biochemistry in Managing QAC Degradation and Toxicity - Aster Bio - Biological Waste Treatment](https://asterbio.com) [asterbio.com]
- [8. content.oppictures.com](https://content.oppictures.com) [content.oppictures.com]
- To cite this document: BenchChem. [Technical Hazard Assessment: Benzylhexyldimethylammonium Chloride^{[1][2][3]}]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1630004/docs#technical-hazard-assessment-benzylhexyldimethylammonium-chloride-1-2-3>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)